

A Comprehensive Technical Guide to O-2-Naphthyl chlorothioformate

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Compound of Interest

Compound Name: O-2-Naphthyl chlorothioformate

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This document provides a detailed overview of the chemical compound **O-2-Naphthyl chlorothioformate**, including its nomenclature and various synonyms used in scientific literature and chemical databases.

Nomenclature

The systematic and standardized naming of chemical compounds is crucial for unambiguous communication in research and development. **O-2-Naphthyl chlorothioformate** is identified by a specific IUPAC name and is also known by several synonyms.

IUPAC Name:

The International Union of Pure and Applied Chemistry (IUPAC) provides a standardized nomenclature for chemical compounds. The official IUPAC name for this compound is O-naphthalen-2-yl chloromethanethioate.^{[1][2][3][4]} This name precisely describes the molecular structure, indicating a chloromethanethioate group attached to the second position of a naphthalene ring via an oxygen atom. Another IUPAC-accepted name is naphthalen-2-yloxymethanethioyl chloride.^[5]

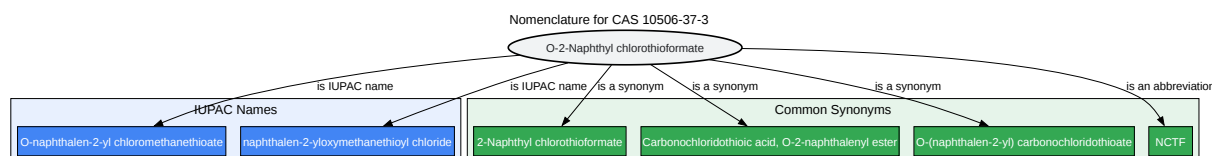
Synonyms:

In addition to its formal IUPAC name, **O-2-Naphthyl chlorothioformate** is known by a variety of synonyms. These alternative names are frequently encountered in chemical catalogs, patents, and scientific publications. A comprehensive list of these synonyms is provided in the table below for easy reference.

Synonym	Source
2-Naphthyl chlorothioformate	[1][6]
O-(β-Naphthyl) thiocarbonic acid chloride	[1]
Carbonochloridothioic acid, O-2-naphthalenyl ester	[1][2][6]
O-(naphthalen-2-yl) carbonochloridothioate	[2][7]
Chloridothiocarbonic acid O-(2-naphtyl) ester	[1][6]
Chlorothioformic acid O-(2-naphtyl) ester	[1][6]
NCTF	[1][6]
O-Naphthalen-2-yl Chlorothioformate	[4][7]
O-2-Naphthalenyl carbonochloridothioate	[1]
O-(2-naphthyl) chloromethanethioate	[3]
chloromethanethioic acid O-(2-naphthyl) ester	[3]
Carbonochloridothioicacide, O-2-naphthalenyl ester	[1]
Clorotioformiato de O-2-naftilo	[1]
O-2-Naphthylchlorthioformiat	[1]
황화수소산-2-에스테르	[1]
クロロチオギ酸O-2-ナフチル	[1]

Logical Relationship of Nomenclature

The relationship between the primary name, its IUPAC designation, and its various synonyms can be visualized as a hierarchical structure, with the chemical entity at the core.



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Nomenclature hierarchy for **O-2-Naphthyl chlorothioformate**.

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